Technical Guide: Solubility & Stability of -Cbz-D-Ornithine Methyl Ester HCl

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Compound of Interest

Compound Name:	*N5-Cbz-D-ornithine methyl ester HCl*
Cat. No.:	*B15285400*

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Executive Summary

-Cbz-D-ornithine methyl ester hydrochloride is a critical chiral building block. Its dual-protected nature—featuring an acid-stable carbamate (

-Cbz) and a base-labile ester (

-OMe)—allows for orthogonal deprotection strategies. However, its stability is governed by a delicate balance: the hydrochloride salt confers water solubility but renders the compound hygroscopic, while the methyl ester is susceptible to hydrolysis under non-optimized pH conditions.

This guide provides the physicochemical grounding and validated protocols necessary to maintain the integrity of this compound during storage and experimental workflows.

Physicochemical Profile

The dual nature of this molecule—ionic head group (alpha-amine HCl) vs. hydrophobic tail (Cbz-protected delta-amine)—dictates its solvent compatibility.

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Property	Specification
Chemical Name	-Benzyloxycarbonyl-D-ornithine methyl ester hydrochloride
Abbreviation	H-D-Orn(Z)-OMe HCl
Molecular Formula	
Molecular Weight	316.78 g/mol
Physical State	White to off-white crystalline powder
Hygroscopicity	High (Requires desiccation)
pKa (approx)	- : ~8.5 | Ester hydrolysis onset: pH > 7.5

Structural Analysis & Functional Implications[3]

- -Amine (

  ): The protonated amine is the primary driver of solubility in polar media (Water, DMSO). It also prevents immediate dimerization (Diketopiperazine formation) by eliminating the nucleophilicity of the alpha-nitrogen.

- Methyl Ester (

  ): Provides temporary carboxyl protection. It is the "weak link" regarding stability, susceptible to hydrolysis (saponification) in aqueous base.

- -Cbz Group: Provides lipophilicity and prevents the

  -amine from attacking the ester, a common degradation pathway in unprotected ornithine esters (lactamization).

Solubility Guide

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The solubility profile of H-D-Orn(Z)-OMe

HCl is strictly defined by its ionic character.

Validated Solvent Systems

Solvent Class	Solvent	Solubility Rating	Application Notes
Aqueous	Water	High (>50 mg/mL)	Ideal for rapid dissolution. Solutions are acidic (pH ~5) due to HCl salt.
Polar Organic	DMSO	High (~200 mg/mL)	Preferred for stock solutions. Stable at -20°C.
Polar Organic	Methanol / Ethanol	Moderate - High	Good for reactions. Avoid prolonged storage (transesterification risk in EtOH).
Aprotic	DMF	High	Suitable for peptide coupling reactions.
Non-Polar	DCM / Chloroform	Insoluble	The salt form prevents solubility. Requires conversion to free base.
Hydrocarbon	Hexane / Ether	Insoluble	Used as antisolvents for precipitation/crystallization.

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> *Critical Formulation Note: If you require solubility in Dichloromethane (DCM) for a coupling reaction, you must first neutralize the HCl salt (free-basing) using a tertiary amine (e.g., DIEA or TEA), though this immediately activates the alpha-amine for potential side reactions.*

Stability Assessment & Degradation Pathways

Understanding how this molecule degrades is essential for troubleshooting low yields.

A. Hydrolysis (The Primary Threat)

The methyl ester is prone to hydrolysis in the presence of water, a reaction catalyzed by both acid and base.

- Acidic Conditions (pH < 4): Relatively stable. The protonated amine repels hydronium ions electrostatically.
- Basic Conditions (pH > 8):Unstable. Hydroxide ions rapidly attack the ester carbonyl, cleaving the methyl group to form the free acid (

  -D-Orn(Z)-OH) and methanol.

B. Prevention of Lactamization (The Cbz Advantage)

Unprotected ornithine methyl ester (

-Orn-OMe) is notoriously unstable; the free

-amine can back-bite the ester to form a 6-membered lactam (3-amino-2-piperidone).

- Mechanism: In

  -D-Orn(Z)-OMe, the Cbz group reduces the nucleophilicity of the

  -nitrogen and sterically hinders the attack.

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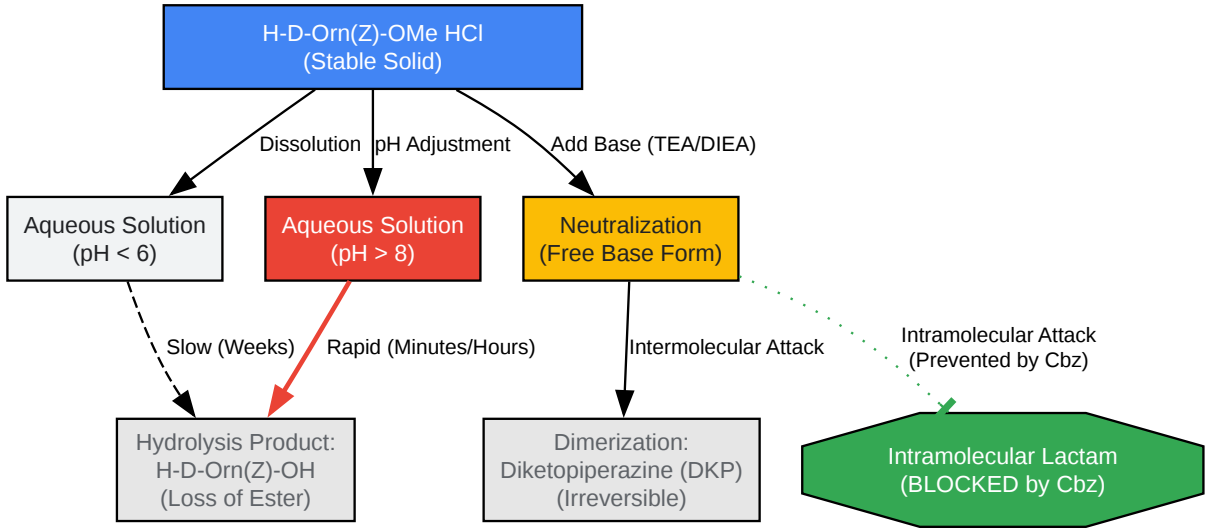
- Result: The Cbz-protected analog is significantly more stable than the free ornithine ester.

C. Diketopiperazine (DKP) Formation

If the compound is neutralized (free-based) and left in solution, two molecules can dimerize to form a cyclic dipeptide (DKP). This is irreversible. Always maintain the HCl salt form until the moment of reaction.

Visualizing Stability Logic

The following diagram maps the stability thresholds and degradation risks.



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Figure 1: Stability landscape of H-D-Orn(Z)-OMe HCl. Note that the Cbz group effectively blocks the lactamization pathway common in ornithine derivatives, while basic pH triggers rapid ester hydrolysis.

Experimental Protocols

Protocol A: Rapid Solubility Verification

Use this protocol to verify batch quality before committing to large-scale synthesis.

- Preparation: Weigh 10 mg of H-D-Orn(Z)-OMe

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HCl into a clear glass vial.

- Solvent Addition: Add 100

  L of DMSO (HPLC grade).

- Observation: Vortex for 15 seconds.
  - Pass: Solution is clear and colorless.
  - Fail: Turbidity indicates potential hydrolysis (presence of free acid, which is less soluble in organic media) or inorganic salt contamination.

- Aqueous Check: Dilute the DMSO solution with 900

  L of water.
  - Pass: Solution remains clear.
  - Fail: Precipitation indicates cleavage of the HCl salt or aggregation of highly hydrophobic impurities.

Protocol B: Hydrolytic Stability Stress Test

Use this to determine the "working time" of the compound in your specific buffer.

- Baseline: Prepare a 10 mM solution in your target buffer (e.g., PBS pH 7.4).
- Sampling: Immediately inject 10

  L into HPLC (Time 0).

- Incubation: Incubate at 25°C.
- Timepoints: Inject samples at 1h, 4h, and 24h.
- Analysis: Monitor the disappearance of the ester peak and the appearance of the carboxylic acid peak (typically elutes earlier on C18 columns).

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- Acceptance Criteria: >98% retention of ester peak at 4 hours for standard peptide coupling workflows.

Handling & Storage Best Practices

To maximize shelf-life and experimental reproducibility, adhere to these "Golden Rules":

- Cold Chain: Store at -20°C. The rate of ester hydrolysis and oxidation is negligible at this temperature.
- Desiccation is Mandatory: The HCl salt is hygroscopic. Moisture absorption leads to "caking" and accelerates hydrolysis. Always warm the vial to room temperature before opening to prevent condensation.
- Avoid Protic Solvents for Storage: Do not store stock solutions in Methanol or Ethanol for >24 hours. Transesterification (exchange of OMe for OEt) can occur in ethanol. Use DMSO for stock solutions.
- Single-Use Aliquots: Repeated freeze-thaw cycles introduce moisture. Aliquot stock solutions into single-use vials.

References

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